

The Pivotal Role of Ethyl 1H-Pyrazole-4-carboxylate in Modern Agrochemical Synthesis

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Compound of Interest

Compound Name: ethyl 1H-pyrazole-4-carboxylate

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Ethyl 1H-pyrazole-4-carboxylate has emerged as a critical building block in the synthesis of a wide array of modern agrochemicals.^[1] Its versatile scaffold allows for the introduction of diverse functional groups, leading to the development of potent fungicides, insecticides, and herbicides.^[1] This document provides a detailed overview of its applications, key synthetic protocols, and the biological activities of its derivatives.

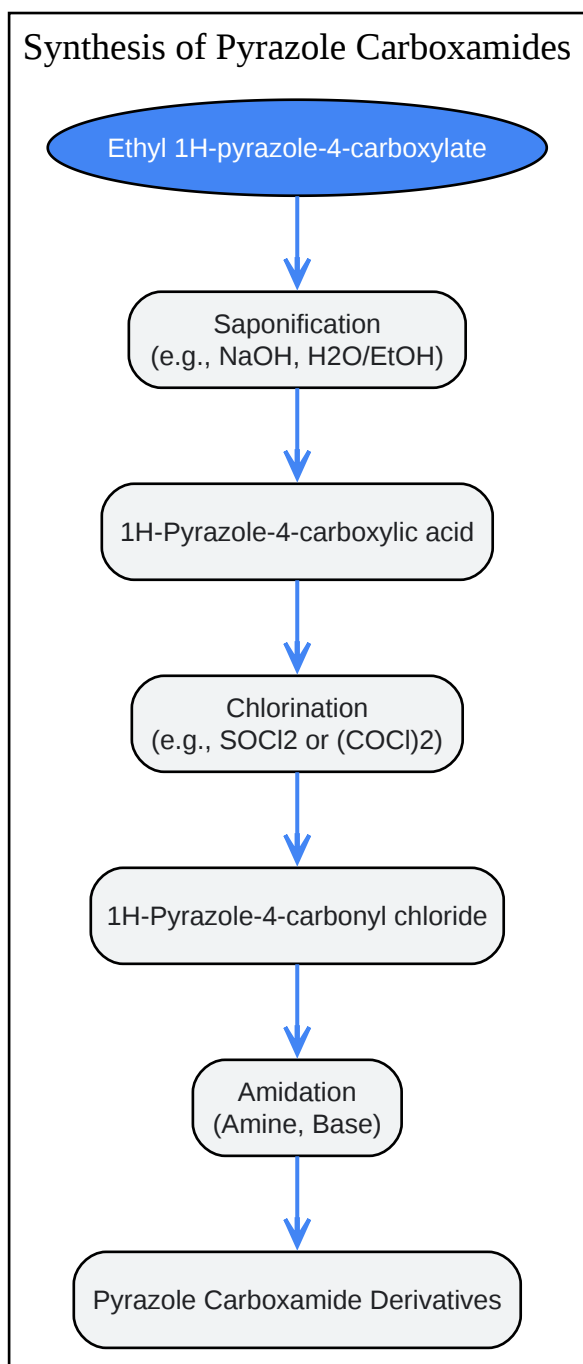
Application in Fungicide Synthesis

Pyrazole-based compounds are a significant class of fungicides, and **ethyl 1H-pyrazole-4-carboxylate** serves as a common starting material for their synthesis.^{[2][3][4]} The general approach involves the modification of the pyrazole core and the carboxylate group to generate novel active ingredients.

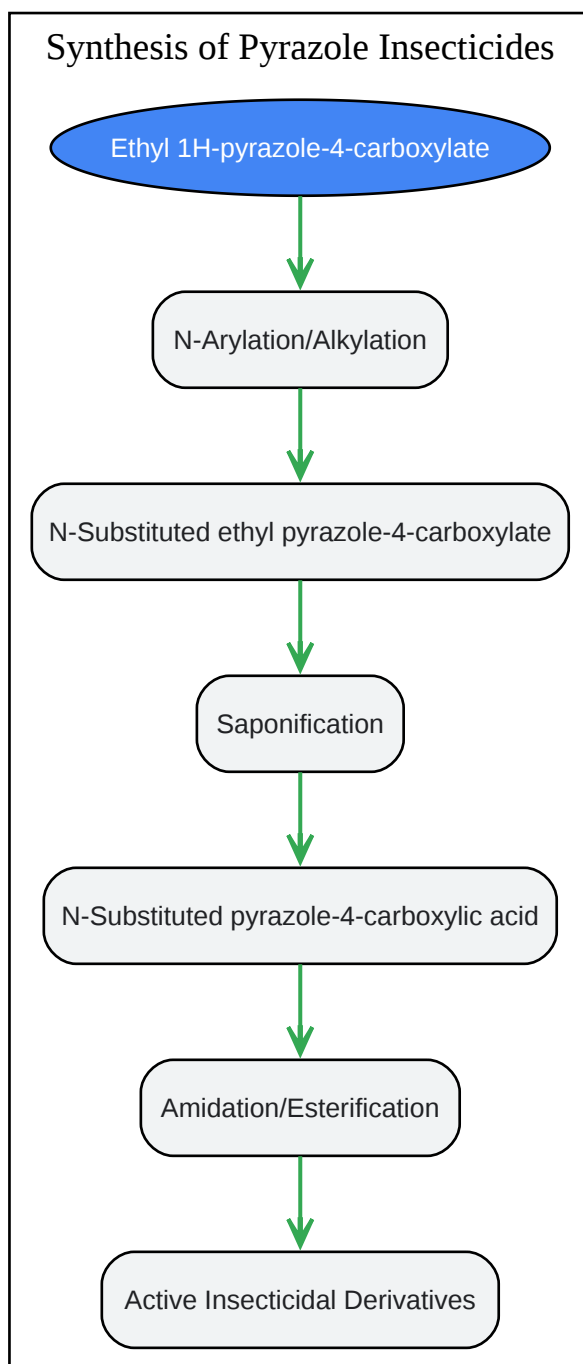
A key strategy involves the conversion of **ethyl 1H-pyrazole-4-carboxylate** into pyrazole carboxamides. This is typically achieved by saponification of the ester to the corresponding carboxylic acid, followed by conversion to an acid chloride and subsequent amidation.^[3]

Synthetic Workflow for Pyrazole Carboxamide Fungicides

Synthesis of Pyrazole Carboxamides



Synthesis of Pyrazole Insecticides



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